

Disperse Orange 25: A Technical Guide to Health and Safety Considerations

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Compound of Interest

Compound Name: Disperse orange 25

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Abstract

Disperse Orange 25 is a synthetic monoazo dye utilized in the textile and printing industries for coloring polyester and other synthetic fibers. This technical guide provides a comprehensive overview of the health and safety considerations associated with **Disperse Orange 25**, drawing from available toxicological data and safety regulations. The document summarizes key findings on its chemical properties, potential health hazards including acute toxicity, skin and eye irritation, sensitization, and genotoxicity. Standard experimental methodologies for assessing these endpoints are detailed. While specific data on the effects of **Disperse Orange 25** on cellular signaling pathways are not currently available in the public domain, this guide serves as a critical resource for professionals handling this substance, emphasizing proper safety protocols and highlighting areas for future research.

Chemical and Physical Properties

Disperse Orange 25 is an organic compound characterized by a nitro-substituted azobenzene structure. Its chemical and physical properties are essential for understanding its potential for absorption, distribution, metabolism, and excretion (ADME), as well as its toxicological profile.

Property	Value	Reference(s)
Chemical Name	3-[ethyl[4-[(4-nitrophenyl)azo]phenyl]amino]propanenitrile	[1]
CAS Number	31482-56-1	[2]
Molecular Formula	C ₁₇ H ₁₇ N ₅ O ₂	[2]
Molecular Weight	323.35 g/mol	[2]
Appearance	Orange granules or powder	[1][3]
Solubility	Sparingly soluble in water	[1]
Melting Point	170 °C (decomposes)	[4]

Industrial Applications

Disperse Orange 25 is primarily used as a disperse dye for synthetic fibers such as polyester, polyamide, and acrylics.[1][3] Its application extends to the dyeing and printing of textiles.[1][5] It is also used in the formulation of inks and plastics.[5]

Health and Safety Hazards

Disperse Orange 25 is classified as a hazardous substance.[1] The primary routes of occupational exposure are inhalation of dust particles and dermal contact.[6]

Acute Toxicity

The compound is harmful if swallowed, inhaled, or in contact with the skin.[1][7] Animal studies indicate that ingestion of significant amounts may cause serious health damage or be fatal.[1]

Route	Species	LD50	Reference(s)
Oral	Rat	>2000 mg/kg	[1]
Oral	Mouse	7350 mg/kg	[1]
Intraperitoneal	Rat	1590 mg/kg	[1]

Irritation

Disperse Orange 25 is irritating to the eyes, respiratory system, and skin.[\[1\]](#)[\[5\]](#)

- Eye Irritation: May cause temporary redness and inflammation of the conjunctiva.[\[1\]](#)
- Respiratory Irritation: Inhalation of dust can lead to respiratory irritation. Long-term exposure may result in airway disease and pneumoconiosis.[\[1\]](#)
- Skin Irritation: Can cause mild to significant skin inflammation. Repeated exposure may lead to contact dermatitis, characterized by redness, swelling, and blistering.[\[1\]](#)

Skin Sensitization

There is evidence that **Disperse Orange 25** and other disperse dyes can act as skin sensitizers.[\[1\]](#) Contact with textiles colored with these dyes has been associated with contact dermatitis.[\[1\]](#) Azo dyes, in general, are known to be potential skin sensitizers.[\[8\]](#)

Experimental Protocols

The following sections detail the methodologies for key toxicological assessments. While specific study reports for **Disperse Orange 25** are not always publicly available, the protocols are based on internationally recognized OECD guidelines.

Acute Oral Toxicity (OECD Guideline 401 - Retired)

This guideline, though now retired, was historically used to determine the median lethal dose (LD50).

- Test Animals: Typically, young adult rats of a single strain are used. A minimum of 5 animals per dose group is required.
- Dosage: The test substance is administered in graduated doses to several groups of animals, with one dose per group. Doses are selected based on a range-finding study.
- Administration: The substance is administered orally via gavage in a single dose.

- **Observation Period:** Animals are observed for at least 14 days for signs of toxicity and mortality.
- **Data Collection:** Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity. Body weight is recorded weekly.
- **Pathology:** All animals (deceased and survivors) undergo a gross necropsy.

In Vitro Skin Sensitization: Direct Peptide Reactivity Assay (DPRA) (OECD Guideline 442C)

The DPRA is an in chemico method that assesses the molecular initiating event of skin sensitization by measuring the reactivity of a chemical with synthetic peptides containing cysteine or lysine.

- **Materials:** Synthetic peptides containing cysteine (Ac-RFAACAA-COOH) and lysine (Ac-RFAAKAA-COOH), the test substance, and a suitable solvent.
- **Procedure:**
 - Prepare a 100 mM solution of the test substance in a suitable solvent (e.g., acetonitrile).
 - Incubate the test substance with the cysteine and lysine peptides at specific molar ratios (1:10 for cysteine, 1:50 for lysine) for 24 hours at 25°C.
 - Analyze the concentration of the remaining peptides using High-Performance Liquid Chromatography (HPLC) with a UV detector.
- **Data Analysis:** Calculate the percentage of peptide depletion. The mean of the cysteine and lysine depletion values is used to classify the substance into one of four reactivity classes: minimal, low, moderate, or high.

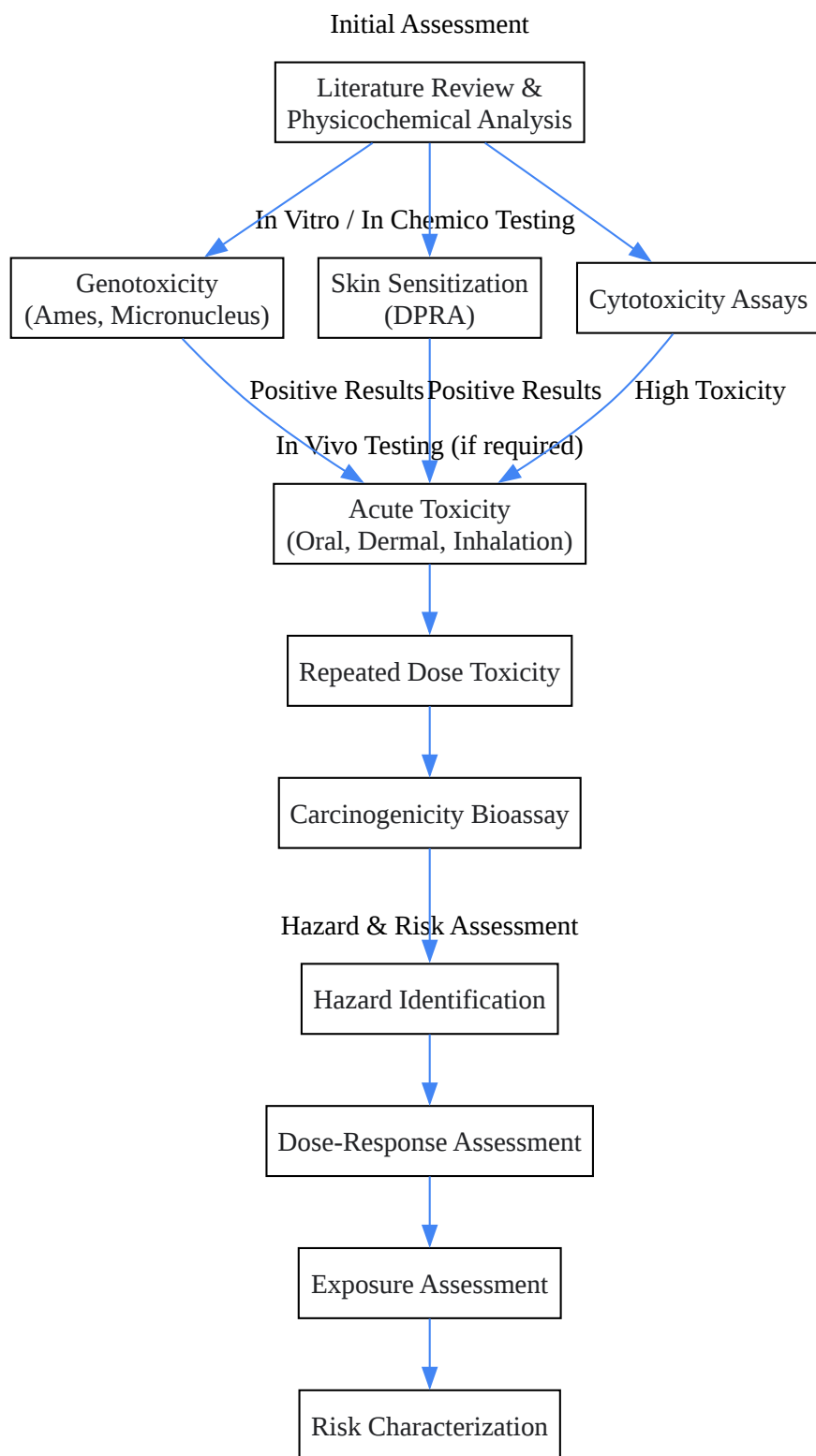
In Vitro Mammalian Cell Micronucleus Test (OECD Guideline 487)

This test identifies substances that cause cytogenetic damage, leading to the formation of micronuclei in the cytoplasm of interphase cells.

- **Cell Cultures:** Use of appropriate mammalian cell lines (e.g., human lymphocytes, CHO, V79, L5178Y, TK6) or primary cell cultures.^[9]
- **Exposure:** Cells are exposed to at least three concentrations of the test substance, with and without metabolic activation (S9 mix), for a defined period.
- **Cytokinesis Block:** Cytochalasin B is added to the cultures to block cytokinesis, resulting in binucleated cells. This ensures that only cells that have undergone one mitosis are scored.^[9]
- **Harvesting and Staining:** Cells are harvested, subjected to hypotonic treatment, fixed, and stained with a DNA-specific stain (e.g., Giemsa, acridine orange).
- **Scoring:** The frequency of micronucleated cells is determined by scoring a predetermined number of binucleated cells under a microscope.

Signaling Pathways and Experimental Workflows

As of the date of this guide, there is no publicly available research detailing the specific cellular signaling pathways affected by **Disperse Orange 25**. The following diagrams illustrate a general workflow for toxicological assessment and a conceptual representation of a potential toxicity pathway.



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Caption: A generalized workflow for the toxicological assessment of a chemical substance.



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Caption: A conceptual pathway for the potential toxicity of an azo dye like **Disperse Orange 25**.

Handling and Safety Precautions

Given the hazardous nature of **Disperse Orange 25**, strict safety protocols must be followed.

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.[7]
 - Skin Protection: Wear protective gloves and clothing to prevent skin contact.[7]
 - Respiratory Protection: Use a NIOSH-approved respirator if dust generation is unavoidable.[7]
- Hygiene Practices: Avoid eating, drinking, or smoking in the work area. Wash hands thoroughly after handling.[1]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]
- Spill Management: In case of a spill, avoid generating dust. Use dry clean-up methods and place the material in a sealed container for disposal.[1]

Conclusion and Future Directions

Disperse Orange 25 is a commercially important dye with identified health hazards, including acute toxicity, irritation, and skin sensitization potential. While existing data provides a basis for safe handling procedures, significant knowledge gaps remain. There is a notable absence of publicly available data on the specific cellular and molecular mechanisms of its toxicity, including its effects on signaling pathways. Further research, including detailed genotoxicity and carcinogenicity studies specifically for **Disperse Orange 25**, and investigations into its metabolic fate and impact on cellular signaling, is crucial for a more comprehensive risk assessment. Professionals handling this substance should adhere to the stringent safety precautions outlined in this guide to minimize exposure and mitigate potential health risks.

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- To cite this document: BenchChem. [Disperse Orange 25: A Technical Guide to Health and Safety Considerations]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b078578#health-and-safety-considerations-for-disperse-orange-25>]

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